

Application of Delta-Hexalactone in Fragrance Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *delta-Hexalactone*

Cat. No.: B130344

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Introduction to Delta-Hexalactone

Delta-Hexalactone (CAS No. 823-22-3) is a cyclic ester, specifically a lactone, that is widely utilized in the flavor and fragrance industry.^[1] It is a colorless to pale yellow liquid recognized for its pleasant, sweet, creamy, and coconut-like aroma with fruity undertones.^{[1][2][3]} Naturally occurring in various fruits and dairy products such as coconut oil, heated milk fat, butter oil, papaya, and raspberry, it imparts a characteristic ripe and sweet note.^[2] In fragrance formulations, **delta-hexalactone** is valued for its ability to add warmth, roundness, and a creamy, fruity character to a wide range of scent profiles.^[4] It is particularly effective in creating gourmand, fruity, and floral accords.^[4]

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **delta-hexalactone** is essential for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of **Delta-Hexalactone**

Property	Value	Reference
CAS Number	823-22-3	[4][5]
Molecular Formula	C6H10O2	[4][5]
Molecular Weight	114.14 g/mol	[4]
Appearance	Clear colorless to pale yellow liquid	[2][4]
Specific Gravity	1.037 - 1.053 g/mL at 20-25°C	[6][7]
Refractive Index	1.4490 - 1.4540 at 20°C	[4][7]
Boiling Point	110-112 °C at 15 mm Hg	[2]
Flash Point	107.22 °C (225.00 °F)	[3][6]
Vapor Pressure	0.0909 hPa at 20°C	[5]
Solubility	Immiscible with water	[2]

Table 2: Olfactory Profile of **Delta-Hexalactone**

Olfactory Facet	Description
Primary Notes	Sweet, Creamy, Coconut, Fruity
Secondary Notes	Coumarinic, Herbal, Nutty
Subtle Nuances	Buttery, Milky, Chocolate-like, Warm

Application in Fragrance Formulations

Delta-hexalactone is a versatile ingredient that can be incorporated into a variety of fragrance types to achieve specific olfactory effects.

Recommended Usage Levels:

- Fragrance Concentrate: Up to 4.0%[4][6]

- Finished Consumer Product (Flavor): Up to 10.0 ppm[4][6]

Key Applications:

- Gourmand Fragrances: Its creamy, coconut, and buttery facets make it an excellent component for fragrances with edible, dessert-like notes. It blends well with vanilla, chocolate, and nutty accords.[2][4]
- Fruity Accords: **Delta-hexalactone** enhances the ripeness and sweetness of fruity notes, particularly those of tropical fruits like pineapple, mango, and passionfruit.[1]
- Floral Bouquets: In floral fragrances, it can add a creamy and warm background, softening and rounding out the composition. It pairs well with white florals like jasmine and tuberose.[4]
- Woody and Oriental Scents: It can be used to impart a subtle sweetness and warmth to woody and spicy fragrances, creating a more complex and inviting character.[4]

Experimental Protocols

The following protocols provide a framework for the incorporation and evaluation of **delta-hexalactone** in fragrance formulations.

Protocol for Formulation Development

This protocol outlines the steps for incorporating **delta-hexalactone** into a fragrance concentrate.

Objective: To create a fragrance accord incorporating **delta-hexalactone** and evaluate its olfactory contribution.

Materials:

- **Delta-Hexalactone**
- Other fragrance raw materials (essential oils, aroma chemicals)
- Ethanol (perfumer's grade)

- Glass beakers and stirring rods
- Digital scale (accurate to 0.001g)
- Scent strips

Procedure:

- Conceptualization: Define the desired fragrance profile and the role of **delta-hexalactone** within the accord (e.g., as a creamy modifier, a fruity enhancer).
- Formulation Design: Create a formula on a percentage basis, starting with a low concentration of **delta-hexalactone** (e.g., 0.5-1.0%) and adjusting as needed.
- Compounding: a. Tare a clean glass beaker on the digital scale. b. Weigh each ingredient precisely according to the formula, starting with the materials in the largest quantities. c. Gently stir the mixture after each addition to ensure homogeneity.
- Maturation: Cover the beaker and allow the concentrate to mature for at least 48 hours in a cool, dark place. This allows the different components to meld and harmonize.
- Dilution: Prepare a 10% dilution of the fragrance concentrate in perfumer's grade ethanol for initial evaluation.
- Olfactory Evaluation: a. Dip a scent strip into the diluted fragrance. b. Evaluate the top, middle, and base notes over time, paying close attention to the contribution of **delta-hexalactone**. c. Note any changes in the overall character of the accord.
- Iteration: Based on the olfactory evaluation, adjust the concentration of **delta-hexalactone** and other ingredients in the formula and repeat steps 3-6 until the desired scent profile is achieved.

Protocol for Sensory Analysis (Olfactory Panel)

This protocol describes how to conduct a sensory evaluation of a fragrance containing **delta-hexalactone** using a trained panel.

Objective: To obtain quantitative and qualitative data on the perception of a fragrance containing **delta-hexalactone**.

Materials:

- Fragrance samples (with and without **delta-hexalactone** as a control) diluted in a suitable base (e.g., ethanol, unscented lotion).
- Scent strips or other appropriate carriers.
- A panel of trained sensory assessors (minimum of 5-10 participants).
- Evaluation forms with a structured questionnaire (e.g., using a hedonic scale for pleasantness, intensity scales for different attributes).
- A controlled, odor-free environment.

Procedure:

- Panelist Training: Ensure panelists are familiar with the key olfactory descriptors for **delta-hexalactone** (creamy, coconut, sweet, fruity).
- Sample Preparation: Code the samples to be blind-tested.
- Evaluation Session: a. Provide each panelist with the coded samples and an evaluation form. b. Instruct panelists to evaluate the samples in a specific order, with a rest period between each to prevent olfactory fatigue. c. Panelists should rate the fragrance on various parameters such as overall pleasantness, intensity, and the perceived strength of specific characteristics (e.g., creaminess, fruitiness).
- Data Analysis: Collect the evaluation forms and statistically analyze the results to determine the impact of **delta-hexalactone** on the fragrance perception.

Protocol for Stability Testing

This protocol outlines a method for assessing the stability of a fragrance formulation containing **delta-hexalactone** in a finished product base.

Objective: To evaluate the physical and chemical stability of a fragrance containing **delta-hexalactone** over time and under different environmental conditions.

Materials:

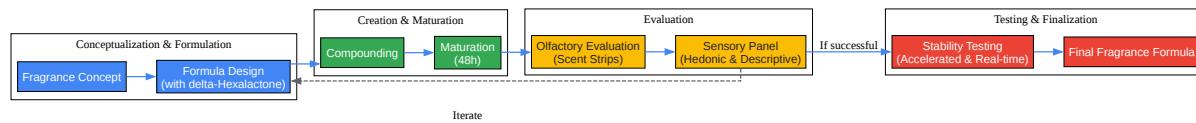
- Finished product base (e.g., lotion, shampoo, fine fragrance).
- Fragrance concentrate containing **delta-hexalactone**.
- Control sample (product base without fragrance).
- Storage containers.
- Environmental chambers (for controlled temperature and light exposure).
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (optional, for advanced analysis).

Procedure:

- Sample Preparation: a. Incorporate the fragrance concentrate into the product base at the desired concentration. b. Prepare a control sample of the unfragranced base. c. Package the samples in the final intended packaging or in inert glass containers.
- Storage Conditions: Store the samples under various conditions to simulate shelf-life and consumer use:[8][9]
 - Accelerated Aging: 40-45°C for 1, 2, and 3 months.
 - Room Temperature: 20-25°C in the dark.
 - Light Exposure: Under controlled UV light.
- Evaluation Intervals: Evaluate the samples at set time points (e.g., initial, 1 month, 2 months, 3 months).
- Evaluation Parameters:

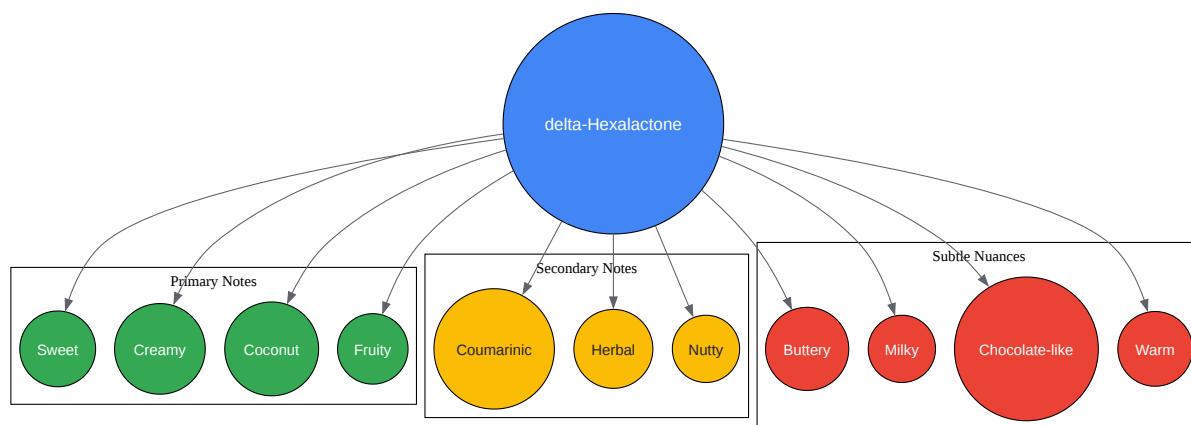
- Olfactory Assessment: Smell the samples and note any changes in the fragrance profile, intensity, or the emergence of off-odors. Compare to the room temperature sample.
- Physical Assessment: Observe any changes in color, clarity, viscosity, or phase separation of the product base.
- Instrumental Analysis (Optional): Use GC-MS to analyze the chemical composition of the fragrance at different time points to identify any degradation of **delta-hexalactone** or other components.[10][11]
- Data Recording and Analysis: Document all observations and analytical data. A fragrance is considered stable if there are no significant and undesirable changes in its olfactory and physical properties under the tested conditions.

Visualizations



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Caption: Fragrance Development Workflow with **Delta-Hexalactone**.



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Caption: Olfactory Profile of **Delta-Hexalactone**.

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